

Technical Guide: Reconstitution of Lyophilized Tau Peptide (275-305)

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Compound of Interest

Compound Name: *Tau Peptide (275-305) (Repeat 2 domain)*

Cat. No.: *B15364211*

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This guide provides a comprehensive protocol for the reconstitution, handling, and storage of lyophilized Tau Peptide (275-305). This peptide fragment, corresponding to the second repeat unit of the microtubule-binding domain, is crucial for studying Tau protein aggregation mechanisms implicated in neurodegenerative diseases such as Alzheimer's.^{[1][2][3]} Adherence to proper reconstitution techniques is critical to ensure peptide integrity, solubility, and experimental reproducibility.

Quantitative Data Summary

The following table summarizes key quantitative parameters for the handling of Tau Peptide (275-305), compiled from supplier datasheets and general peptide handling guidelines.

Parameter	Recommendation	Solvent Details	Rationale & Notes
Solubility in Water	≥ 25 mg/mL (7.66 mM)[1]	Sterile, ultrapure H ₂ O[1][4]	High solubility in aqueous buffer is achievable. Use high-purity water to avoid contamination.
Solubility in DMSO	12.5 mg/mL (3.83 mM)[1]	Anhydrous, high-purity DMSO[1]	For peptides that are difficult to dissolve in aqueous solutions, DMSO is a common alternative.[5] Use freshly opened DMSO as it is hygroscopic.[1] Note: pH adjustment to 3 with 1 M HCl may be required.[1]
Storage (Lyophilized)	-20°C for up to 1 year, -80°C for up to 2 years[1]	Sealed, away from moisture and light[1][6]	Low temperatures and desiccation are essential to prevent degradation of the lyophilized powder.[6][7]
Storage (Reconstituted)	-20°C for up to 1 month, -80°C for up to 6 months[1]	In sterile, low-binding aliquots[6][8]	Aliquoting prevents multiple freeze-thaw cycles which can lead to peptide degradation and aggregation.[5][6][9]
Working pH	~5-7 for storage in solution[5]	Sterile buffers (e.g., PBS, Tris)	Acidic to neutral pH can reduce the risk of aggregation and deamidation for many peptides.[6]

Detailed Experimental Protocol

This protocol outlines the step-by-step procedure for reconstituting lyophilized Tau Peptide (275-305) to prepare a stock solution. As this peptide is amyloidogenic, careful handling is required to maintain a monomeric state and avoid premature aggregation.

2.1. Materials

- Lyophilized Tau Peptide (275-305) vial
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Sterile pipette tips
- Reconstitution Solvent: Sterile ultrapure water or anhydrous DMSO
- Personal Protective Equipment (PPE): Gloves, lab coat, safety glasses

2.2. Pre-Reconstitution Procedure

- Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes.[\[7\]](#)[\[8\]](#) This prevents condensation of moisture inside the vial, which can compromise peptide stability.[\[7\]](#)
- Centrifugation: Briefly centrifuge the vial at a low speed (e.g., ~1000 x g for 1-2 minutes) to ensure the entire lyophilized powder is collected at the bottom of the vial.[\[10\]](#)

2.3. Reconstitution Procedure

- Solvent Preparation: Prepare the chosen solvent (sterile ultrapure water or DMSO). If using DMSO for a peptide sensitive to oxidation, it is good practice to use a buffer that has been degassed.[\[5\]](#)
- Solvent Addition: Using a sterile pipette, slowly add the calculated volume of the chosen solvent to the vial. To calculate the required volume for a target concentration, use the following formula:

$$\text{Volume } (\mu\text{L}) = (\text{Mass of Peptide (mg)} / (\text{Target Concentration (mM)} * \text{Molecular Weight (g/mol)})) * 1,000,000$$

(Note: The molecular weight of Tau (275-305) is approximately 3264.7 g/mol [1][4])

- **Dissolution:** Gently swirl the vial or pipette the solution up and down slowly to dissolve the peptide.[8] Avoid vigorous shaking or vortexing, as this can induce aggregation of amyloidogenic peptides.[11]
- **Solubility Check:** Visually inspect the solution to ensure it is clear and free of particulates. If solubility is an issue, brief sonication in a bath sonicator (5-10 minutes) may be employed. [11][12] However, use this method with caution as it can also promote seeding and aggregation.[11]

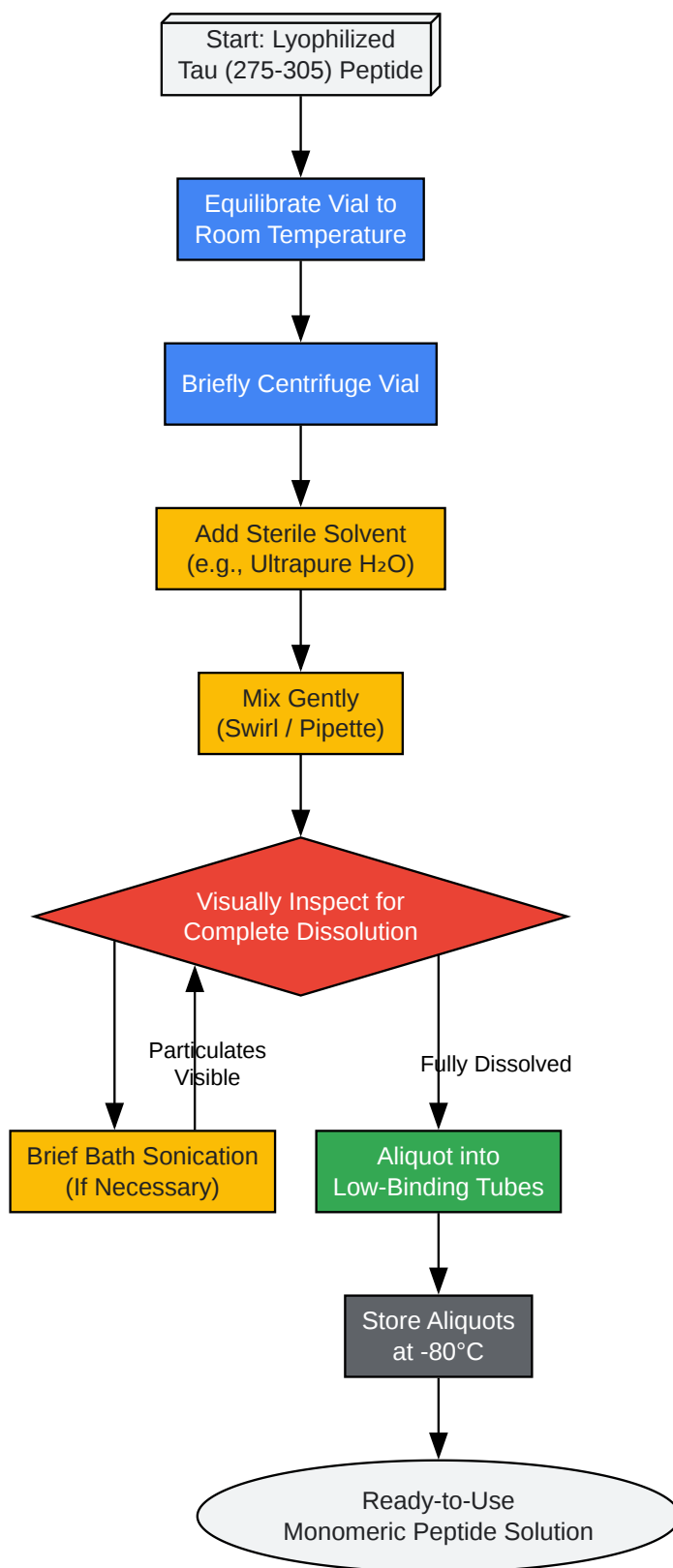
2.4. Post-Reconstitution Handling and Storage

- **Aliquoting:** To avoid repeated freeze-thaw cycles, immediately aliquot the reconstituted peptide stock solution into smaller, single-use volumes in sterile, low-protein-binding tubes. [6][8] Recommended aliquot volumes are typically greater than 20 μL to minimize effects of surface adsorption.[10]
- **Storage:** Store the aliquots at -80°C for long-term stability (up to 6 months).[1] For short-term use, storage at -20°C is acceptable (up to 1 month).[1] Avoid using frost-free freezers due to their temperature fluctuations during defrost cycles.[5][9]

Visualization of Workflows and Pathways

3.1. Reconstitution Workflow

The following diagram illustrates the standard workflow for reconstituting the lyophilized peptide.

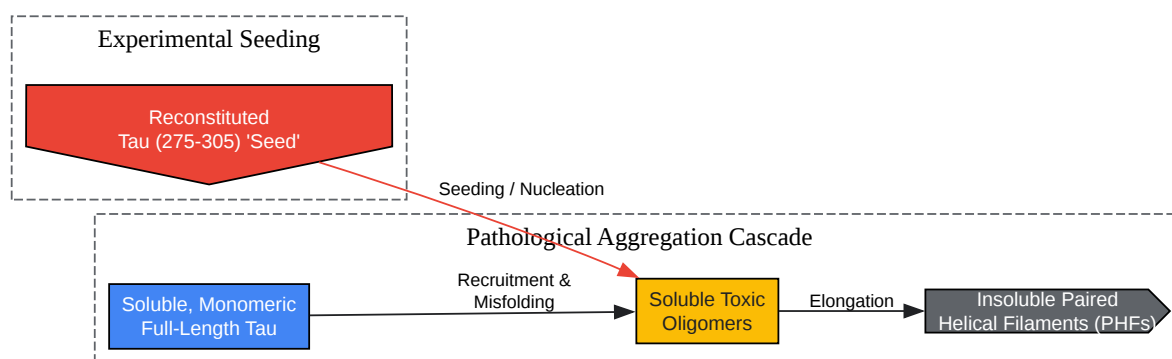


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Fig. 1: Logical workflow for reconstituting lyophilized Tau peptide.

3.2. Role in Tau Aggregation Pathway

Tau Peptide (275-305) is not part of a classical signaling cascade but is a key component of the microtubule-binding region that is critical for the aggregation process itself.^[1] It is often used experimentally to "seed" the aggregation of full-length Tau protein. The diagram below illustrates this pathological aggregation pathway.



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Fig. 2: Role of Tau (275-305) as a seed in the Tau aggregation pathway.

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